

# An In-depth Technical Guide to the Safety and Handling of Acetophenone-13C8

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## Compound of Interest

Compound Name: Acetophenone-13C8

Cat. No.: B1490057

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Acetophenone-13C8**, a stable isotope-labeled analog of acetophenone. While this isotopologue is not expected to exhibit significantly different chemical reactivity or toxicity compared to its unlabeled counterpart, adherence to strict safety protocols is essential in a laboratory setting. This document summarizes key safety data, handling procedures, and emergency responses.

## Chemical and Physical Properties

**Acetophenone-13C8** is a derivative of acetophenone where all eight carbon atoms have been replaced with the carbon-13 isotope. This labeling is primarily for use in tracer studies and metabolic research, where it allows for the tracking of the molecule and its metabolites.

Property	Value	Source
Molecular Formula	$^{13}\text{C}_8\text{H}_8\text{O}$	[1]
Molecular Weight	128.09 g/mol	
Appearance	Brownish Oil	[1]
Boiling Point	202 °C (literature)	
Melting Point	19-20 °C (literature)	
Density	1.097 g/mL at 25 °C	
Flash Point	76.00 °C (closed cup)	
Solubility	Soluble in Acetone, Dichloromethane, Ethyl Acetate, and Methanol. Slightly soluble in water.	

## Hazard Identification and Classification

**Acetophenone-13C8** is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Flammable Liquids	4	H227: Combustible liquid
Acute Aquatic Hazard	3	H402: Harmful to aquatic life

GHS Pictograms:

- GHS07 (Exclamation Mark): Indicates that the substance may cause less serious health effects, such as irritation or acute toxicity.

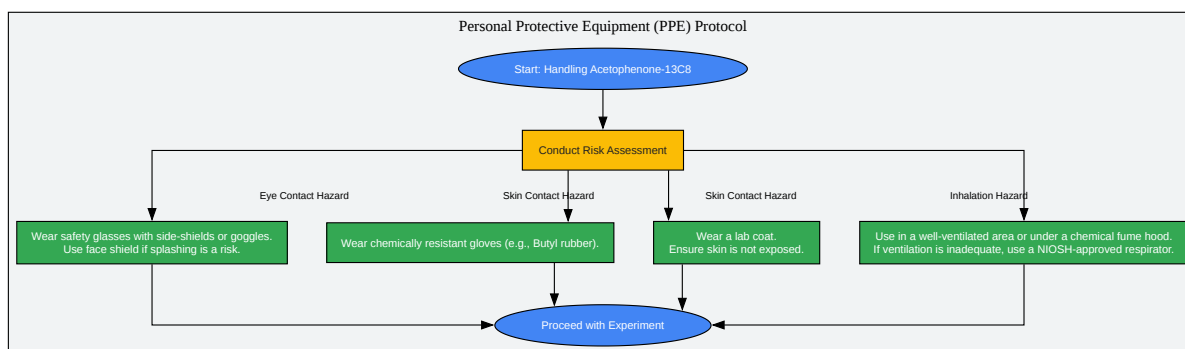
Signal Word: Warning

## Experimental Protocols: Standard Handling and Safety Procedures

While specific experimental protocols for **Acetophenone-13C8** are not detailed in publicly available safety documents, the following standard procedures for handling acetophenone and its derivatives should be strictly followed.

### Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Acetophenone-13C8** to determine the appropriate PPE.



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Caption: Personal Protective Equipment (PPE) workflow for handling **Acetophenone-13C8**.

## Engineering Controls

- Ventilation: Always handle **Acetophenone-13C8** in a well-ventilated area. The use of a chemical fume hood is strongly recommended to minimize inhalation exposure.
- Eye Wash Stations and Safety Showers: Ensure that emergency eyewash stations and safety showers are readily accessible in the immediate work area.

## Safe Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist. Keep away from heat, sparks, and open flames. Take measures to prevent the buildup of electrostatic charge.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. The recommended storage temperature is 15-25 °C. Keep away from strong oxidizing agents.

## Emergency Procedures

### First-Aid Measures

Exposure Route	First-Aid Procedure
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor/physician if you feel unwell.
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
Skin Contact	Immediately wash off with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

## Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.
- **Specific Hazards:** Combustible liquid. Vapors are heavier than air and may spread along floors. In a fire, hazardous decomposition products such as carbon monoxide and carbon dioxide may be formed.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus and full firefighting turnout gear.

## Accidental Release Measures

- **Personal Precautions:** Use personal protective equipment. Ensure adequate ventilation. Remove all sources of ignition.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb with inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust). Keep in suitable, closed containers for disposal.

## Toxicological Information

The toxicological properties of **Acetophenone-13C8** have not been fully investigated. The information provided is based on the non-isotopically labeled acetophenone.

Toxicity Metric	Value	Species
LD50 Oral	815 mg/kg	Rat
LC50 Inhalation	> 2.130 mg/L (8 h)	Rat
LD50 Dermal	3300 mg/kg	Rat

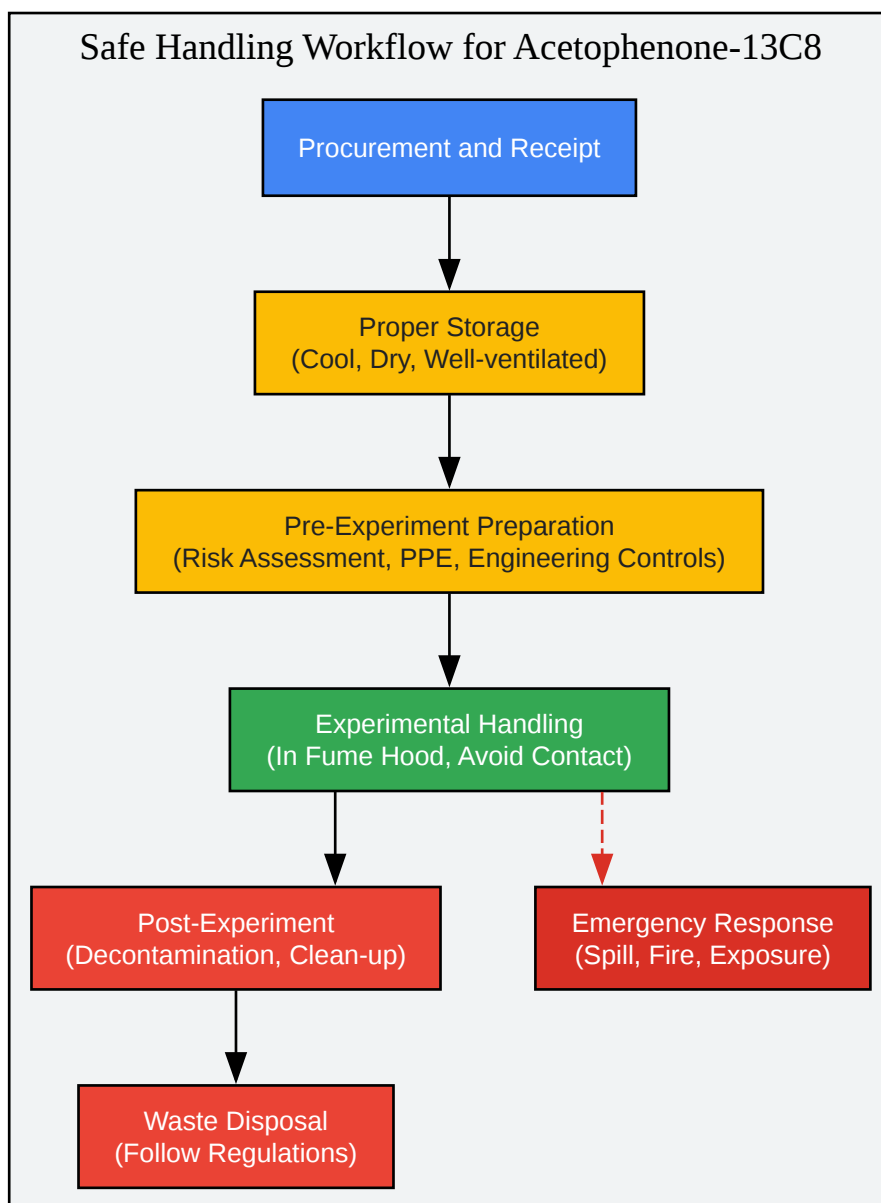
- Acute Effects: Harmful if swallowed. Causes serious eye irritation. Acute exposure to vapors may cause skin irritation.
- Chronic Effects: No components of this product present at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, NTP, or OSHA.

## Disposal Considerations

Dispose of contents/container in accordance with local, regional, national, and international regulations. Contact a licensed professional waste disposal service to dispose of this material.

## Logical Workflow for Handling Acetophenone-13C8

The following diagram illustrates the logical workflow for the safe handling of **Acetophenone-13C8** from procurement to disposal.



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Caption: Logical workflow for the safe handling of **Acetophenone-13C8**.

Disclaimer: This document is intended as a guide and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always refer to the SDS provided by the manufacturer for the most current and complete safety information. It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical.

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## References

- 1. Acetophenone-13C8 | De-code [de-code.co.in]
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